

In-Depth Technical Guide: Physicochemical Properties of 2-Methyl-1-heptanol

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Compound of Interest

Compound Name: 2-Methyl-1-heptanol

Cat. No.: B1596058

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This guide provides a detailed overview of the core molecular properties of **2-Methyl-1-heptanol**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular attributes of **2-Methyl-1-heptanol** are summarized below. This data is essential for a variety of applications, including reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C ₈ H ₁₈ O [1] [2] [3] [4] [5]
Molecular Weight	130.23 g/mol [1] [4] [5]
Alternate Molecular Weight	130.2279 g/mol [2]

Experimental Protocols

The determination of the molecular weight and formula of **2-Methyl-1-heptanol** is typically achieved through a combination of mass spectrometry and elemental analysis.

1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion, which corresponds to the molecular weight of the compound.
- Instrumentation: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap).
- Methodology:
 - A dilute solution of **2-Methyl-1-heptanol** is prepared in a volatile solvent such as methanol or acetonitrile.
 - The sample is introduced into the mass spectrometer via direct infusion or through a chromatographic system (e.g., GC-MS or LC-MS).
 - A soft ionization technique, such as Electrospray Ionization (ESI) or Chemical Ionization (CI), is employed to generate the molecular ion $[M+H]^+$ or $[M]^+$ with minimal fragmentation.
 - The mass analyzer separates the ions based on their m/z ratio.
 - The detector records the abundance of each ion, and the resulting mass spectrum will show a prominent peak corresponding to the molecular weight of **2-Methyl-1-heptanol**.

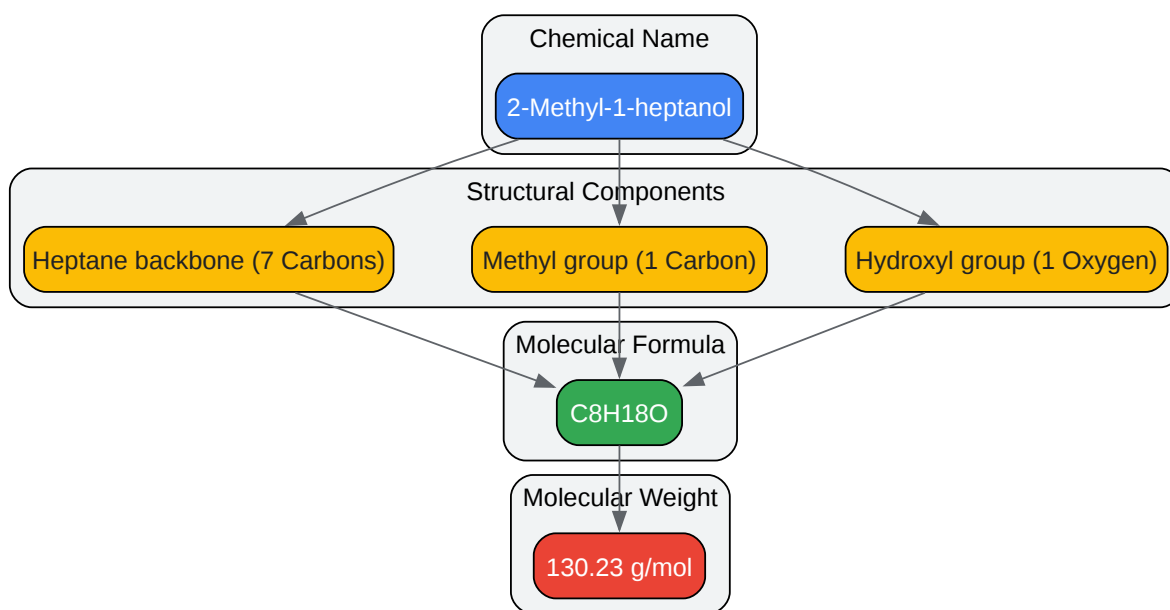
2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in the molecule to confirm the empirical and molecular formula.
- Instrumentation: A CHN elemental analyzer.
- Methodology:
 - A precisely weighed sample of purified **2-Methyl-1-heptanol** is combusted in a high-temperature furnace in the presence of excess oxygen.
 - The combustion products (CO_2 , H_2O , and NO_x) are passed through a series of absorbent traps or a gas chromatography column to separate them.

- The amount of each gas is quantified using a thermal conductivity detector.
- The percentage of carbon and hydrogen is calculated from the amounts of CO₂ and H₂O produced. The percentage of oxygen is typically determined by difference.
- These percentages are used to calculate the empirical formula, which is then compared to the molecular formula derived from the mass spectrometry data.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name, its structural components, and its resulting molecular formula and weight.



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Caption: Derivation of **2-Methyl-1-heptanol**'s molecular properties.

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